Application Notes and Protocols: Formulation of UV-Curable Coatings with Siloxane Additives

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Compound of Interest

Compound Name:	*1,3-Bis(3-methacryloxypropyl)tetramethyldisiloxane*
CAS No.:	*18547-93-8*
Cat. No.:	*B091515*

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Introduction

Ultraviolet (UV)-curable coatings offer significant advantages, including rapid curing times, low volatile organic compound (VOC) emissions, and high-performance finishes.[1][2] The incorporation of siloxane additives into these formulations can further enhance surface properties, providing functionalities crucial for various applications, from high-performance industrial coatings to specialized surfaces in medical devices and drug delivery systems.[1][3][4] Siloxane additives, often based on polydimethylsiloxane (PDMS), are known for their ability to modify surface tension, improve slip and mar resistance, and impart hydrophobicity.[5][6] This document provides detailed application notes and experimental protocols for the formulation and characterization of UV-curable coatings containing siloxane additives.

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Key Benefits of Siloxane Additives in UV-Curable Coatings:

- Reduced Surface Tension: Siloxane additives migrate to the coating-air interface, reducing surface tension. This improves substrate wetting, flow, and leveling, which helps to prevent surface defects like craters and pinholes.[1][3]
- Enhanced Slip and Mar Resistance: The low surface energy imparted by siloxanes creates a "slip" effect on the coating surface, significantly improving its resistance to scratching and abrasion.[5][6][7] This is quantified by a lower coefficient of friction.
- Improved Release Properties: For applications requiring non-stick surfaces, such as release liners for pressure-sensitive adhesives, siloxane additives provide excellent release characteristics.[1][8]
- Hydrophobicity and Oleophobicity: The incorporation of siloxanes can render surfaces both water and oil repellent, a desirable property for creating easy-to-clean and anti-fouling coatings.[9]
- Durability: Crosslinkable siloxane additives can be permanently integrated into the coating matrix, ensuring long-lasting performance without migration.[1][7]

Formulation and Experimental Data

The selection and concentration of siloxane additives are critical to achieving the desired coating properties without introducing defects like haze or poor adhesion. The following tables summarize the effects of different types of siloxane additives on key performance metrics of UV-curable coatings.

Table 1: Effect of Siloxane Additive Type and Concentration on Surface Tension

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Siloxane Additive Type	Concentration (wt%)	Base Formulation	Surface Tension (mN/m)	Reference
Control (No Additive)	0	TPGDA/TMPTA (1:1)	35.0	[1]
Polyether-modified Polysiloxane	0.3	TPGDA/TMPTA (1:1)	22.5	[1]
Polyether-modified Polysiloxane	1.0	TPGDA/TMPTA (1:1)	22.4	[1]
Acrylate-functional Polysiloxane	0.3	HDDA	23.0	[1]
Acrylate-functional Polysiloxane	1.0	HDDA	22.8	[1]

Note: TPGDA (Tripropylene glycol diacrylate), TMPTA (Trimethylolpropane triacrylate), HDDA (1,6-Hexanediol diacrylate) are common reactive diluents in UV-curable formulations.

Table 2: Influence of Siloxane Additives on Coefficient of Friction (COF) and Release Force

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Siloxane Additive Type	Concentration (wt%)	Substrate	Static COF	Kinetic COF	Tape Release Force (N/25mm)	Reference
Control (No Additive)	0	PET Film	0.85	0.80	10.5	[1]
Difunctional Polysiloxane A	0.5	PET Film	0.25	0.20	5.2	[1]
Difunctional Polysiloxane A	2.0	PET Film	0.18	0.15	3.1	[1]
Difunctional Polysiloxane B	0.5	PET Film	0.22	0.18	4.8	[1]
Difunctional Polysiloxane B	2.0	PET Film	0.15	0.12	2.8	[1]

Note: A lower tape release force indicates better release properties.

Experimental Protocols

Protocol 1: Formulation of a UV-Curable Coating with Siloxane Additives

1. Materials:

- UV-curable oligomer (e.g., Epoxy acrylate, Urethane acrylate)
- Reactive diluent(s) (e.g., HDDA, TPGDA, TMPTA)[1][10]

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- Photoinitiator (e.g., 2-Hydroxy-2-methyl-1-phenyl-propan-1-one)[11][12]
- Siloxane additive
- Solvent (if necessary, e.g., sec-butanol, n-heptane)[11][12]

2. Procedure:

- In a light-blocking container, combine the UV-curable oligomer and reactive diluent(s) in the desired ratios.
- Mix thoroughly using a mechanical stirrer at a moderate speed (e.g., 600 rpm) for 10-15 minutes to ensure a homogeneous mixture.[11][12]
- Add the photoinitiator to the mixture. The concentration typically ranges from 1-5 wt%.
- Continue stirring until the photoinitiator is completely dissolved.
- Introduce the siloxane additive at the desired concentration (typically 0.1-5 wt%).[1] It is recommended to add the siloxane slowly while stirring to ensure proper dispersion.
- If the viscosity is too high for the intended application method, a suitable solvent can be added. Mix until a uniform consistency is achieved.
- Allow the formulation to sit for a short period to allow any entrapped air bubbles to dissipate.

Protocol 2: Coating Application and UV Curing

1. Materials and Equipment:

- Prepared UV-curable formulation
- Substrate (e.g., PET film, glass, metal panel)
- Coating applicator (e.g., wire-wound rod, spin coater, spray gun)
- UV curing system (e.g., mercury vapor lamp, UV-LED)[10][13]

2. Procedure:

- Ensure the substrate is clean and free of contaminants.
- Apply the formulation to the substrate using the chosen application method to achieve a uniform film thickness. For example, using a spin coater at 550 rpm for 30 seconds.[11][12]
- If a solvent was used, allow for a flash-off period at a slightly elevated temperature (e.g., 80°C for 1 minute) to remove the solvent before curing.[14]
- Pass the coated substrate under the UV lamp. The UV dose required for complete curing depends on the formulation, film thickness, and the intensity of the UV source. A typical UV intensity is 100 mW/cm² for 20 seconds.[11][12]
- The curing process should be optimized by adjusting the belt speed or the lamp power to ensure the coating is fully cured.[15]

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Protocol 3: Characterization of Cured Coatings

1. Surface Tension Measurement:

- Method: Du Noüy ring method using a tensiometer.[1]
- Procedure: Measure the surface tension of the liquid formulation before curing. This provides an indication of how the additive will affect wetting and flow.

2. Contact Angle Measurement:

- Method: Sessile drop method using a contact angle goniometer.
- Procedure: Place a droplet of a known liquid (e.g., deionized water, diiodomethane) on the surface of the cured coating and measure the angle between the liquid-solid interface and the liquid-vapor interface. This quantifies the hydrophobicity/oleophobicity of the surface.

3. Coefficient of Friction (COF):

- Method: ASTM D1894.
- Procedure: A sled of a specified weight is pulled across the surface of the cured coating at a constant speed. The force required to initiate (static COF) and maintain (kinetic COF) motion is measured.

4. Tape Release Performance:

- Method: ASTM D3330.[1]
- Procedure: An adhesive tape is applied to the cured coating surface with a standard pressure. The force required to peel the tape off at a specific angle and speed is measured.

5. Hardness and Scratch Resistance:

- Method: Pencil Hardness Test (ASTM D3363).[14][16]
- Procedure: Pencils of increasing hardness are pushed against the coating surface at a 45-degree angle. The hardness is reported as the grade of the hardest pencil that does not scratch the surface.

Visualizing Workflows and Relationships

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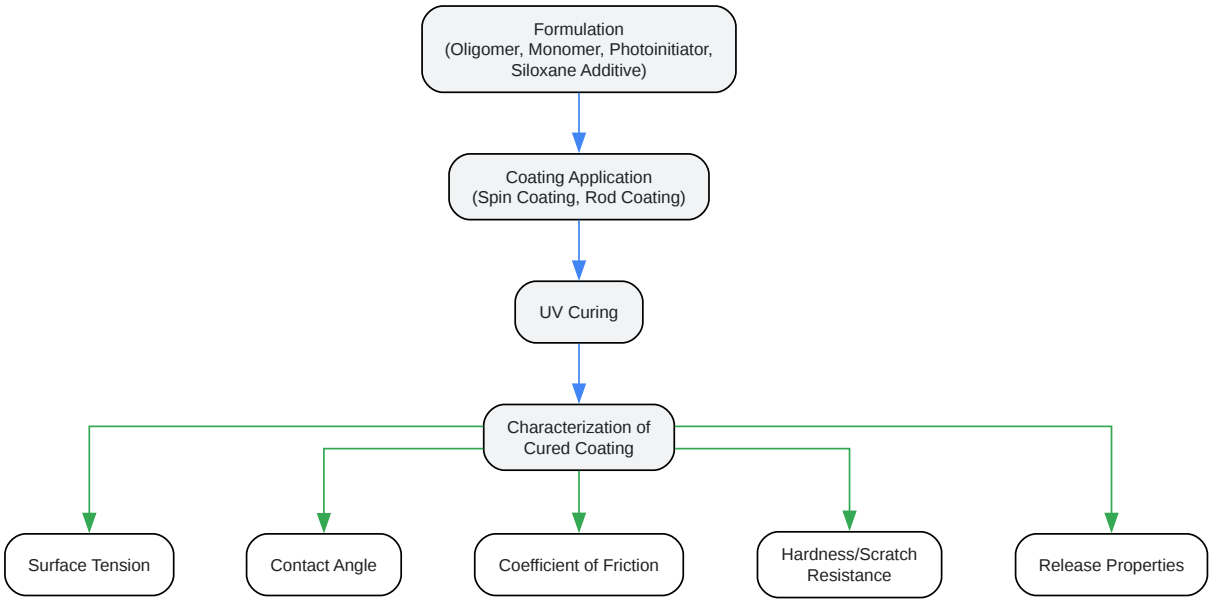
The following diagrams illustrate the experimental workflow for formulating and testing UV-curable coatings with siloxane additives, and the relationship between siloxane structure and coating properties.



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Caption: Experimental workflow for UV-curable coating formulation and testing.

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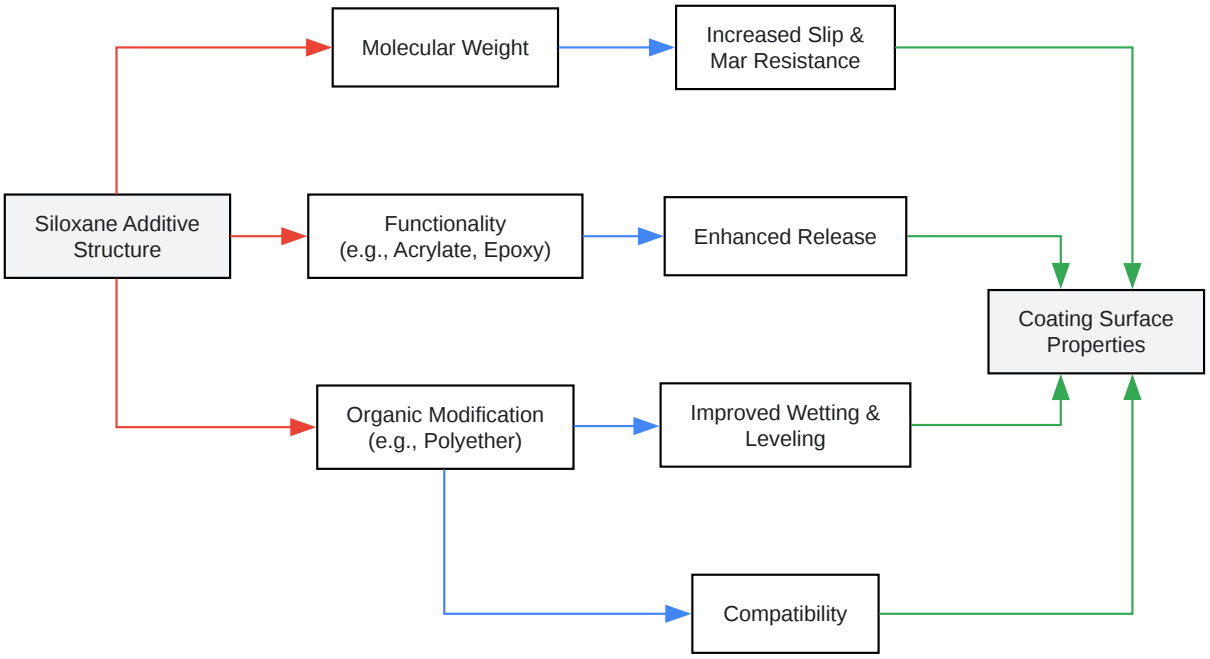

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Caption: Relationship between siloxane structure and coating properties.

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References

- 1. pcimag.com [pcimag.com]
- 2. plasticsdecorating.com [plasticsdecorating.com]
- 3. paint.org [paint.org]
- 4. benchchem.com [benchchem.com]
- 5. siltech.com [siltech.com]
- 6. uvebtech.com [uvebtech.com]

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- 7. uvebtech.com [uvebtech.com]
- 8. radtech.org [radtech.org]
- 9. researchgate.net [researchgate.net]
- 10. books.rsc.org [books.rsc.org]
- 11. mdpi.com [mdpi.com]
- 12. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 13. UV curing guidelines for organic coatings - Fraunhofer IPA [ipa.fraunhofer.de]
- 14. Preparation, Characterization, and Properties of UV-Curable Coating Doped with Nano-SiO2 - PMC [pmc.ncbi.nlm.nih.gov]
- 15. pressmanacademy.wordpress.com [pressmanacademy.wordpress.com]
- 16. corkindustries.com [corkindustries.com]

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